

Angiotensin II 5-valine stability and storage conditions.

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Compound of Interest

Compound Name: Angiotensin II 5-valine

Cat. No.: B605510

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Angiotensin II [5-Valine] Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of Angiotensin II [5-Valine].

Frequently Asked Questions (FAQs)

Q1: How should I store lyophilized Angiotensin II [5-Valine]?

A1: Lyophilized Angiotensin II [5-Valine] is stable for extended periods when stored under appropriate conditions. For optimal stability, it is recommended to store the lyophilized powder in a tightly sealed container, protected from moisture and light.^{[1][2]}

Q2: What is the recommended solvent for reconstituting Angiotensin II [5-Valine]?

A2: Angiotensin II [5-Valine] is soluble in water.^[1] For cell culture experiments, sterile water or a buffer such as PBS (phosphate-buffered saline) is recommended. The solubility in PBS has been reported to be at least 33.33 mg/mL.^[1]

Q3: The peptide is difficult to dissolve. What should I do?

A3: If you encounter difficulty dissolving the peptide, gentle warming and/or sonication can aid in dissolution.^[1] It is recommended to warm the solution to 37°C and use an ultrasonic bath to facilitate solubilization.

Q4: How should I store Angiotensin II [5-Valine] solutions?

A4: Once reconstituted, it is crucial to store the Angiotensin II [5-Valine] solution properly to maintain its integrity. Stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles, which can lead to degradation.^{[1][2]}

Q5: Are there any specific pH conditions to be aware of for Angiotensin II [5-Valine] stability?

A5: Yes, Angiotensin II is known to be unstable in solutions with a pH greater than or equal to 9.5 and is also hydrolyzed by strong acids. For optimal stability in aqueous solutions, a pH range of 5 to 8 is recommended.

Q6: What are the primary degradation pathways for Angiotensin II [5-Valine]?

A6: The primary degradation pathways for Angiotensin II are enzymatic. Key enzymes involved in its metabolism include aminopeptidase A, which cleaves the N-terminal aspartic acid to form Angiotensin III, and angiotensin-converting enzyme 2 (ACE2), which removes the C-terminal phenylalanine to produce Angiotensin (1-7). Further degradation can occur, leading to smaller, inactive peptide fragments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low or no biological activity	Peptide degradation due to improper storage.	Ensure the peptide has been stored according to the recommendations (see storage tables). Use a fresh vial if degradation is suspected.
Inaccurate peptide concentration.	Verify the concentration of your stock solution using a reliable quantification method (e.g., UV-Vis spectroscopy or amino acid analysis).	
Presence of proteases in the experimental system.	Use protease inhibitors in your buffers and cell culture media, especially when working with cell lysates or biological fluids.	
Precipitation observed in the solution	Poor solubility at the desired concentration or in the chosen solvent.	Try sonicating the solution or gently warming it to 37°C. ^[1] If precipitation persists, consider preparing a more dilute stock solution.
pH of the solution is outside the optimal range.	Ensure the pH of your final solution is between 5 and 8 for optimal stability.	
Inconsistent experimental results	Repeated freeze-thaw cycles of the stock solution.	Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. ^{[1][2]}
Adsorption of the peptide to container surfaces.	For very low concentrations, a significant amount of peptide can be lost to the walls of glass or plastic containers. Pre-treating containers with a solution of bovine serum	

albumin (BSA) can help
minimize this issue.

Data on Stability and Storage Conditions

Lyophilized Powder Storage

Storage Temperature	Duration	Recommendations
-80°C	2 years	Store in a desiccated environment, protected from light. [1] [2]
-20°C	1 year	Store in a desiccated environment, protected from light. [1] [2]

Reconstituted Solution Storage

Storage Temperature	Duration	Solvent	Recommendations
-80°C	6 months	Water, PBS	Aliquot to avoid freeze-thaw cycles. Store protected from light. [1] [2]
-20°C	1 month	Water, PBS	Aliquot to avoid freeze-thaw cycles. Store protected from light. [1] [2]
2-8°C	Up to 5 days	0.9% NaCl	Based on a stability study of Angiotensin II. [2]

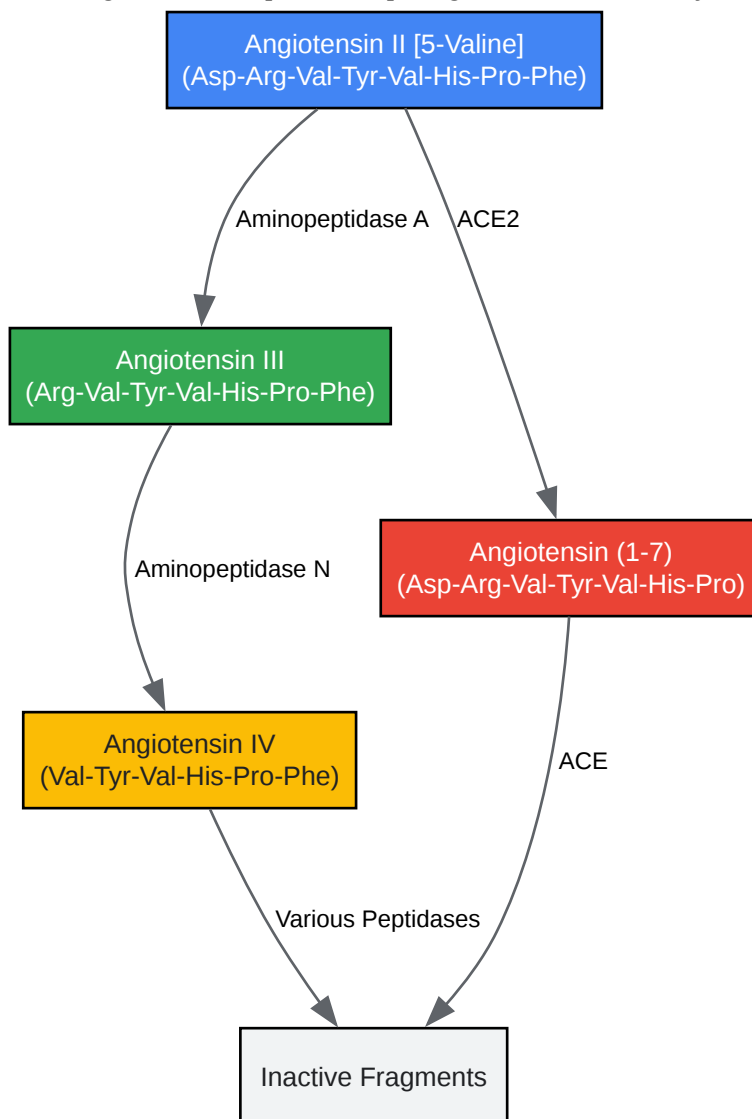
Experimental Protocols

Protocol for Reconstitution of Lyophilized Angiotensin II [5-Valine]

- **Equilibration:** Allow the vial of lyophilized peptide to reach room temperature before opening to prevent condensation of moisture.
- **Solvent Addition:** Add the desired volume of sterile, high-purity water or buffer (e.g., PBS) to the vial to achieve the target concentration.
- **Dissolution:** Gently vortex or swirl the vial to dissolve the peptide. If necessary, use an ultrasonic bath for a short period to aid dissolution.^[1]
- **Aliquoting:** Once fully dissolved, immediately aliquot the solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes.
- **Storage:** Store the aliquots at the recommended temperature (-20°C for short-term or -80°C for long-term storage).^{[1][2]}

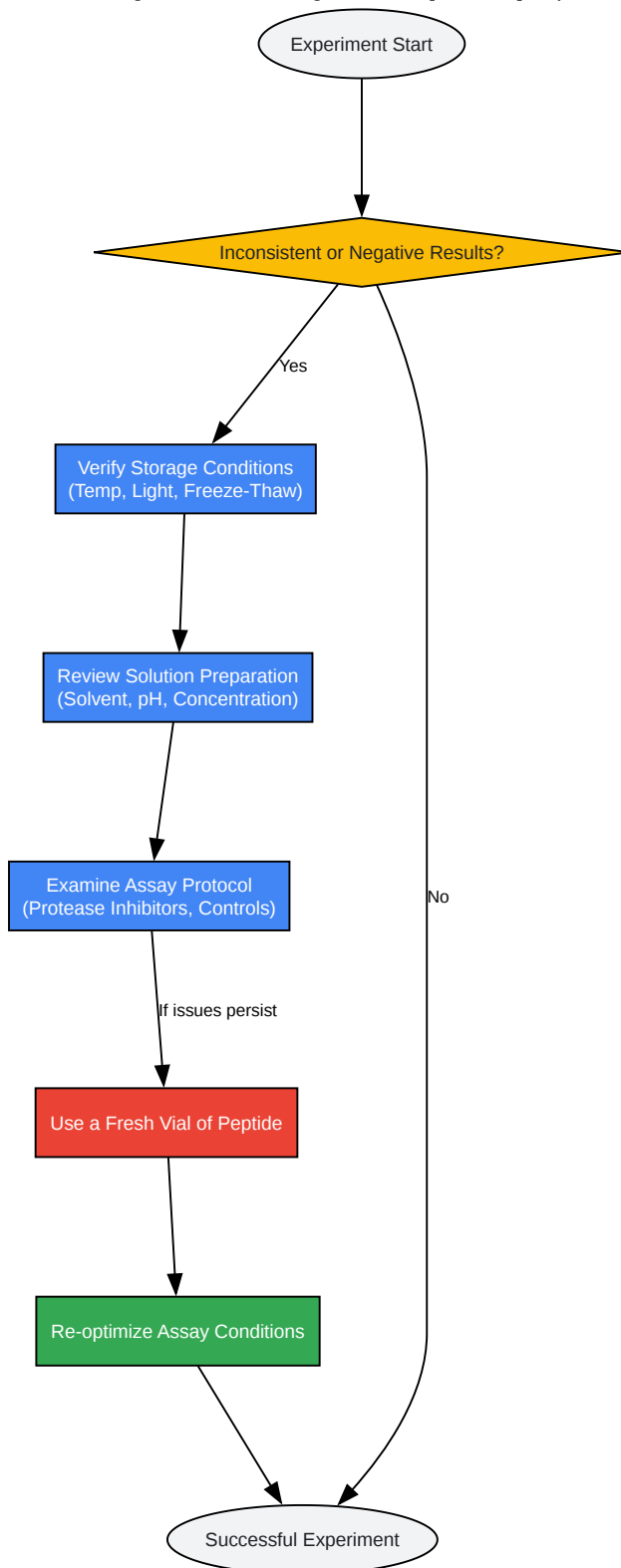
Visualizations

Angiotensin II [5-Valine] Degradation Pathway

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Caption: Enzymatic degradation pathway of Angiotensin II [5-Valine].

Troubleshooting Workflow for Angiotensin II [5-Valine] Experiments



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Caption: A logical workflow for troubleshooting common experimental issues.

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